

Essential Safety and Operational Guide for Handling 5-Mercapto-1-methyltetrazole

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Compound of Interest

Compound Name: 5-Mercapto-1-methyltetrazole

Cat. No.: B193830

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **5-Mercapto-1-methyltetrazole**. It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling and disposal, and key quantitative data to ensure laboratory safety and operational efficiency.

Summary of Hazards

5-Mercapto-1-methyltetrazole is a flammable solid that can cause significant irritation.^{[1][2][3]} Key hazards include:

- Skin Irritation: Causes skin irritation upon contact.^{[5][6][7]}
- Serious Eye Irritation: Can cause serious damage to the eyes.^{[5][6][7]}
- Respiratory Irritation: May cause irritation to the respiratory system if inhaled.^{[5][6][7]}
- Flammability: The substance is a flammable solid.^{[1][2][3][4]}

Quantitative Data

A summary of the key physical and chemical properties of **5-Mercapto-1-methyltetrazole** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C2H4N4S
Molecular Weight	116.14 g/mol [8]
Appearance	White to almost white crystalline powder[2][3]
Melting Point	122 - 129 °C[2][3][8]
Flash Point	97.2 ± 22.6 °C[5]
pH	1.8 (10 g/L solution)[8]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn when handling **5-Mercapto-1-methyltetrazole**.

PPE Category	Specific Requirements
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8][9][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[8][10][11]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced.[9] Use in a well-ventilated area is crucial.[5]

Operational Plan: Step-by-Step Handling Procedure

Follow these procedural steps for the safe handling of **5-Mercapto-1-methyltetrazole**:

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[11\]](#)
 - Work in a well-ventilated area, such as a chemical fume hood.[\[5\]](#)
 - Don all required personal protective equipment as outlined in the table above.
- Handling:
 - Avoid the formation of dust and aerosols.[\[5\]](#)
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[5\]](#)[\[7\]](#)
 - Avoid contact with skin and eyes.[\[5\]](#)
 - Use non-sparking tools to prevent ignition.[\[5\]](#)
 - Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
[\[4\]](#)
 - Keep the chemical away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[2\]](#)[\[4\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[5\]](#)
 - Keep the container tightly closed.[\[5\]](#)
 - Store locked up.[\[5\]](#)
 - Store separately from incompatible materials, such as strong oxidizing agents.[\[11\]](#)

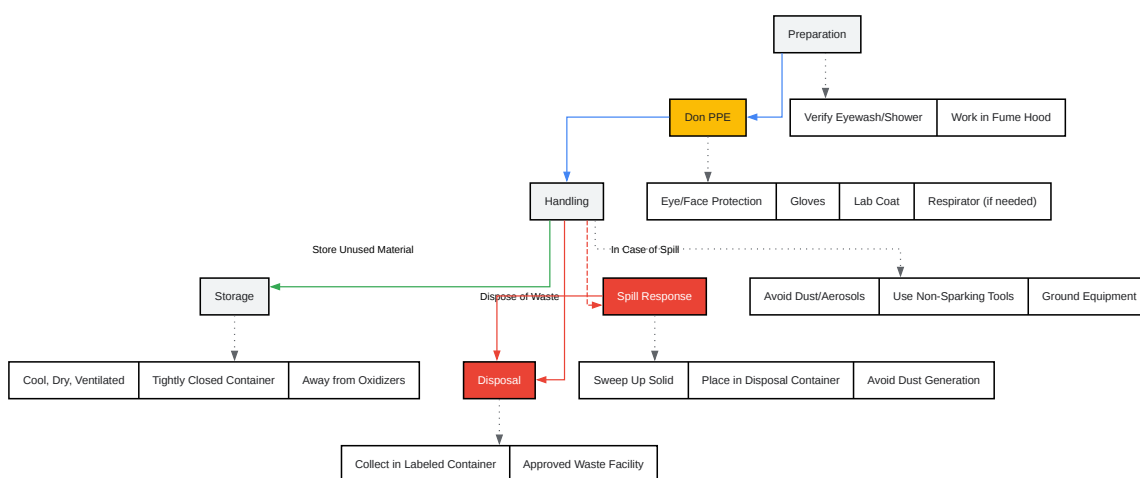
Disposal Plan

Proper disposal of **5-Mercapto-1-methyltetrazole** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.[\[8\]](#)[\[11\]](#)
 - Do not dispose of the chemical down the drain.[\[9\]](#)
- Disposal Procedure:
 - Dispose of the contents and container at an approved waste disposal plant.[\[9\]](#)[\[11\]](#)
 - All disposal activities must be in accordance with applicable local, regional, national, and international laws and regulations.[\[5\]](#)[\[7\]](#)
 - Should a spill occur, sweep up the solid material and place it into a suitable container for disposal. Avoid generating dust.[\[8\]](#)[\[11\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Mercapto-1-methyltetrazole**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **5-Mercapto-1-methyltetrazole**.

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